

Application Note: Butyl Methanesulfinate as a Versatile Sulfinylating Agent in Organic Synthesis

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Compound of Interest

Compound Name: *Butyl methanesulfinate*

CAS No.: 675-87-6

Cat. No.: B14747322

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Target Audience: Researchers, scientists, and drug development professionals.

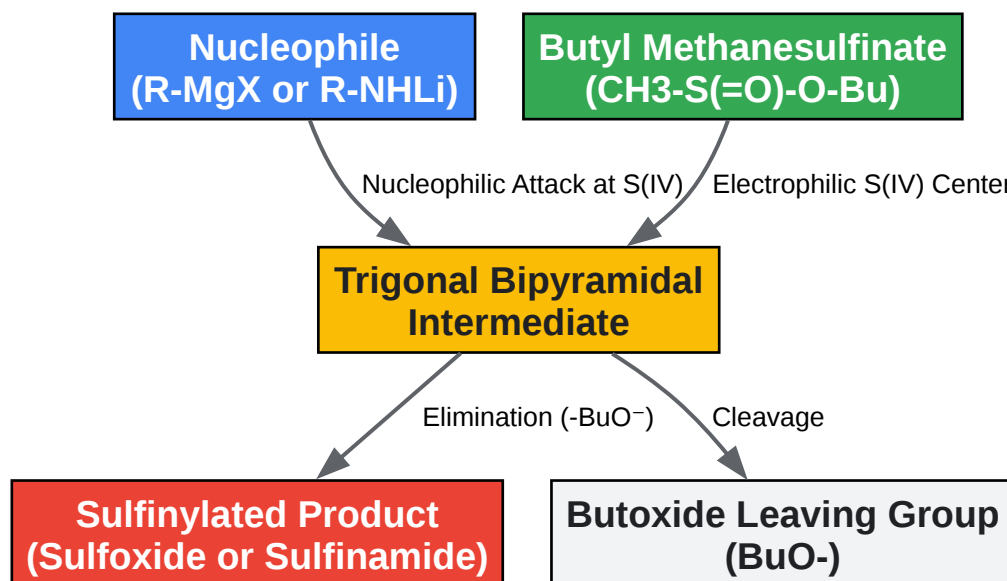
Introduction

Butyl methanesulfinate (CAS: 675-87-6) is an alkyl sulfinate ester that serves as a highly effective electrophilic methanesulfinylating agent. In drug development and complex organic synthesis, the introduction of a methylsulfinyl group ($-\text{S}(\text{O})\text{CH}_3$) is a critical transformation for creating sulfoxides, sulfinamides, and other sulfur-containing pharmacophores. Compared to highly reactive and moisture-sensitive sulfinyl chlorides, **butyl methanesulfinate** offers a superior balance of benchtop stability, ease of handling, and controlled reactivity.

Mechanistic Insights and Causality

The synthetic utility of **butyl methanesulfinate** lies in the highly polarized nature of its sulfur(IV) center. The adjacent oxygen atoms withdraw electron density, rendering the sulfur atom highly susceptible to nucleophilic attack.

- **Leaving Group Efficacy:** Upon attack by a hard nucleophile (e.g., a carbanion from a Grignard reagent or a nitrogen lone pair from a lithium amide), the reaction proceeds via a trigonal bipyramidal intermediate. The butoxide ion (BuO^-) serves as an excellent leaving group, driving the reaction forward to yield the sulfinylated product [1].
- **Stability vs. Reactivity:** While methanesulfinyl chloride is prone to rapid hydrolysis and degradation, the butyl ester is significantly more stable, allowing for precise stoichiometric control during sensitive late-stage functionalizations [2].
- **Stereochemical Considerations:** Nucleophilic substitution at the sulfur atom of sulfinate esters typically proceeds with inversion of configuration. While **butyl methanesulfinate** is often utilized in its racemic form for achiral targets, its derivatives and the general sulfinate ester methodology are foundational in the asymmetric synthesis of enantiopure sulfoxides [3].



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Figure 1: Mechanistic pathway of nucleophilic substitution at the sulfur(IV) center.

Physicochemical Properties & Reaction Scope

To ensure reproducibility, researchers must account for the physical properties of the reagent, particularly its lack of a strong UV chromophore, which dictates specific TLC visualization techniques.

Table 1: Chemical Profile of **Butyl Methanesulfinate**

Property	Value / Description
Chemical Name	Butyl methanesulfinate
CAS Number	675-87-6
Molecular Formula	C ₅ H ₁₂ O ₂ S
Molecular Weight	136.21 g/mol
Appearance	Clear, colorless to pale yellow liquid
Storage Conditions	2–8 °C, strictly under inert atmosphere (Argon/Nitrogen)
Detection (TLC)	Poor UV absorbance; strictly requires KMnO ₄ or Iodine staining

Table 2: Typical Sulfinylation Transformations

Nucleophile Type	Reagent Example	Product Class	Typical Yield
Organomagnesium	Aryl-MgBr (Grignard)	Aryl Methyl Sulfoxide	75 – 90%
Organolithium	Alkyl-Li	Alkyl Methyl Sulfoxide	70 – 85%
Lithium Amide	R ₂ N-Li	N,N-Dialkyl Methanesulfonamide	65 – 80%

Experimental Protocols

Protocol A: Synthesis of Methyl Aryl Sulfoxides via Grignard Addition

Causality & Design: Grignard reagents are highly nucleophilic but also strongly basic. To prevent unwanted α -deprotonation of the methanesulfinyl methyl group (which would lead to complex mixtures or carbanion-mediated self-condensation), the reaction must be strictly conducted at cryogenic temperatures (–78 °C).

Step-by-Step Methodology:

- **Preparation of the Electrophile:** Flame-dry a 50 mL Schlenk flask under vacuum and backfill with Argon (repeat 3x). Add **butyl methanesulfinate** (1.0 mmol) and anhydrous Tetrahydrofuran (THF, 10 mL).
- **Cryogenic Cooling:** Submerge the reaction flask in a dry ice/acetone bath to reach exactly –78 °C. Stir for 10 minutes to ensure thermal equilibration.
- **Nucleophile Addition:** Using a syringe pump, add the Aryl Grignard reagent (1.2 mmol, typically a 1.0 M solution in THF) dropwise over 30 minutes. Causality: Slow addition prevents localized heating; a transient color change may occur as the Grignard coordinates, but it should dissipate.
- **Reaction Monitoring (Self-Validation):** Stir at –78 °C for 2 hours. Monitor the disappearance of the sulfinate ester via TLC (Hexanes/EtOAc 7:3). Note: Because **butyl methanesulfinate** is not UV-active, you must stain the TLC plate with KMnO₄ to validate the consumption of the starting material.
- **Quenching (Critical Step):** Quench the reaction while still cold by adding saturated aqueous NH₄Cl (5 mL). This neutralizes the magnesium alkoxide intermediate without hydrolyzing the newly formed sulfoxide.
- **Workup:** Warm to room temperature. Extract the aqueous layer with Ethyl Acetate (3 x 15 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- **Purification:** Purify the crude methyl aryl sulfoxide via flash column chromatography.

Protocol B: N-Sulfinylation to Form Methanesulfinamides

Causality & Design: Neutral amines are generally not nucleophilic enough to displace the butoxide group from the sulfinate ester at a synthetically useful rate [4]. Therefore, the amine must be pre-activated by deprotonation to a lithium amide using n-Butyllithium (n-BuLi) prior to the addition of the sulfinylating agent.

Step-by-Step Methodology:

- **Amine Activation:** In a flame-dried flask under Argon, dissolve the primary or secondary amine (1.0 mmol) in anhydrous THF (10 mL). Cool to $-78\text{ }^{\circ}\text{C}$.
- **Deprotonation:** Add n-BuLi (1.05 mmol, 2.5 M in hexanes) dropwise. Stir for 30 minutes to ensure complete formation of the lithium amide.
- **Sulfinylation:** Add **butyl methanesulfinate** (1.1 mmol) dropwise to the cold solution.
- **Thermal Gradient (Self-Validation):** Allow the reaction to slowly warm to $0\text{ }^{\circ}\text{C}$ over 2 hours. Validate progress via TLC; the successful formation of the sulfinamide will typically appear as a more polar, UV-active spot (if the amine contains an aryl/conjugated group) compared to the starting material.
- **Workup:** Quench with water (5 mL), extract with Dichloromethane (3 x 15 mL), dry over MgSO_4 , and purify via chromatography.



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Figure 2: Step-by-step experimental workflow for the sulfinylation of nucleophiles.

References

- Methanesulfonyl chloride. VI.
- Sulfinates. II.
- Asymmetric Synthesis of Chiral Sulfoxides Source: Wiley-VCH URL
- An Expedient Synthesis of Sulfinamides from Sulfonyl Chlorides Source: PMC - NIH URL
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